

# Proper Disposal of Cyclohexanecarboxylic Acid: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Cyclohexanecarboxylic acid

Cat. No.: B165962

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The proper disposal of **Cyclohexanecarboxylic acid** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical safely. Adherence to these protocols will help prevent accidental exposure and environmental contamination.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **Cyclohexanecarboxylic acid** with appropriate safety measures. This compound is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.<sup>[1][2]</sup>

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.<sup>[1]</sup>
- **Ventilation:** Handle the chemical in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.<sup>[1][2][3]</sup>
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, flush the affected area with plenty of water for at least 15 minutes and seek medical attention.<sup>[1][3]</sup>

## Step-by-Step Disposal Protocol

The disposal of **Cyclohexanecarboxylic acid** must be conducted in accordance with all applicable local, regional, and national regulations.[1][4] Never dispose of this chemical down the drain or in regular trash.[4][5]

#### Step 1: Waste Identification and Segregation

- Identify the waste as **Cyclohexanecarboxylic acid**.
- Do not mix it with other waste streams, especially incompatible materials like strong oxidizing agents or strong bases.[6][7] Organic acids should be segregated from inorganic acids.[8]

#### Step 2: Container Selection and Labeling

- Select a suitable, sealable container for the waste. The container must be in good condition and compatible with the chemical.[7] Often, the original container is a good choice.
- Clearly label the container with the words "HAZARDOUS WASTE" and the full chemical name, "**Cyclohexanecarboxylic acid**".[7] The label should also include the approximate composition if it's a solution.

#### Step 3: Waste Accumulation and Storage

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[7][9]
- Ensure the storage area is cool, dry, and well-ventilated.[3][6]
- Keep the container tightly closed except when adding waste.[3][7]

#### Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and disposal.[5][10]
- Provide them with accurate information about the waste material. The final waste code assignment should be discussed between the user, the producer, and the waste disposal company.[1]

## Data Summary: Cyclohexanecarboxylic Acid

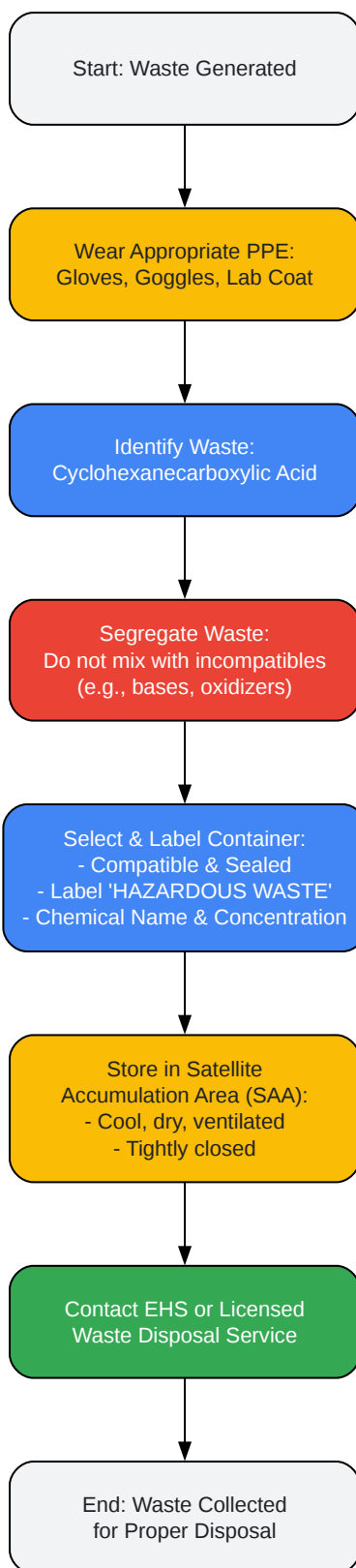
### Hazards

For quick reference, the following table summarizes the key hazard information for **Cyclohexanecarboxylic acid**.

Property	Information
CAS Number	98-89-5[1][4]
Synonyms	Hexahydrobenzoic acid, Carboxycyclohexane[3]
GHS Hazard Statements	H302: Harmful if swallowed.[4] H315: Causes skin irritation.[2] H318/H319: Causes serious eye damage/irritation.[2][4] H335: May cause respiratory irritation.[2]
GHS Signal Word	Danger / Warning[1][2][4]

### Experimental Protocols and Workflows

The proper disposal of **Cyclohexanecarboxylic acid** follows a structured workflow to ensure safety and compliance. The diagram below illustrates the decision-making process and procedural steps for its disposal in a laboratory setting.



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